

An In-depth Technical Guide to Hexan-2-yl Butanoate

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Compound of Interest

Compound Name: *2-Hexanol butanoate*

Cat. No.: *B1615894*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of hexan-2-yl butanoate, also known as **2-hexanol butanoate**. It covers its chemical identity, physicochemical properties, and a general synthesis protocol. This document is intended to serve as a valuable resource for professionals in research and development.

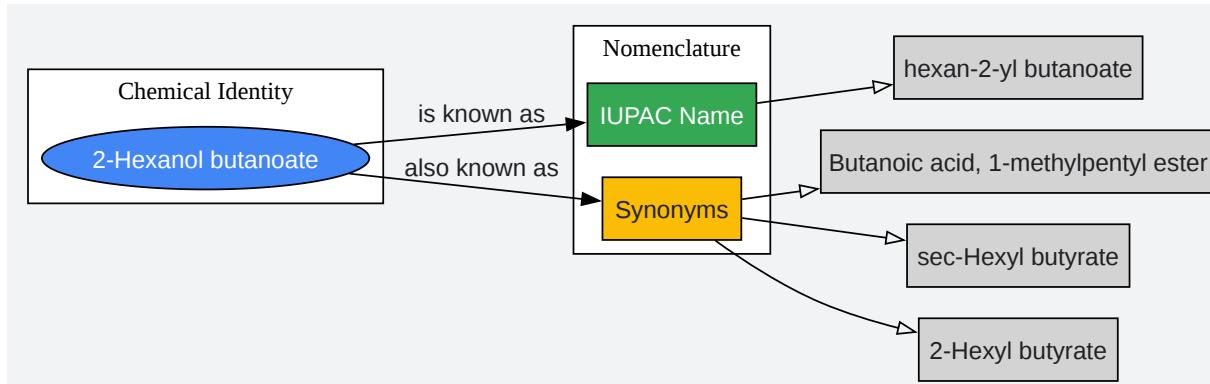
Chemical Identity

The IUPAC (International Union of Pure and Applied Chemistry) name for the compound is hexan-2-yl butanoate.[\[1\]](#)[\[2\]](#) It is an ester formed from the reaction of 2-hexanol and butanoic acid.[\[2\]](#)

A variety of synonyms are used to refer to this compound in literature and commercial contexts. These include:

- **2-Hexanol butanoate**[\[1\]](#)[\[3\]](#)
- Butanoic acid, 1-methylpentyl ester[\[1\]](#)[\[4\]](#)
- sec-Hexyl butyrate[\[1\]](#)
- 2-Hexyl butyrate[\[1\]](#)

The relationship between the common name, IUPAC name, and other synonyms is illustrated in the diagram below.



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Diagram illustrating the nomenclature of **2-Hexanol butanoate**.

Physicochemical Properties

A summary of the key quantitative data for hexan-2-yl butanoate is presented in the table below. These properties are crucial for handling, storage, and application of the compound.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | $C_{10}H_{20}O_2$ | [1] [3] |
| Molecular Weight | 172.26 g/mol | [2] |
| Appearance | Colorless clear liquid (estimated) | [1] |
| Odor | Fruity, banana, fleshy, ripe | [1] |
| Boiling Point | 194.0 to 195.0 °C at 760 mmHg | [1] |
| Flash Point | 71.11 °C (160.00 °F) TCC | [1] |
| Vapor Pressure | 0.413 mmHg at 25 °C (estimated) | [1] |
| Water Solubility | 38.59 mg/L at 25 °C (estimated) | [1] |
| Solubility | Soluble in alcohol and other organic solvents like ether. [1] [2] | [1] [2] |
| CAS Number | 6963-52-6 | [1] [2] |

Experimental Protocol: Synthesis

Hexan-2-yl butanoate is typically synthesized through the Fischer esterification of 2-hexanol with butanoic acid. The general methodology is outlined below.

Objective: To synthesize hexan-2-yl butanoate via acid-catalyzed esterification.

Materials:

- 2-Hexanol ($C_6H_{14}O$)
- Butanoic acid ($C_4H_8O_2$)
- Acid catalyst (e.g., concentrated sulfuric acid, H_2SO_4)

- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4) for drying
- Sodium bicarbonate (NaHCO_3) solution (5% w/v)
- Saturated sodium chloride (NaCl) solution (brine)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Equipment:

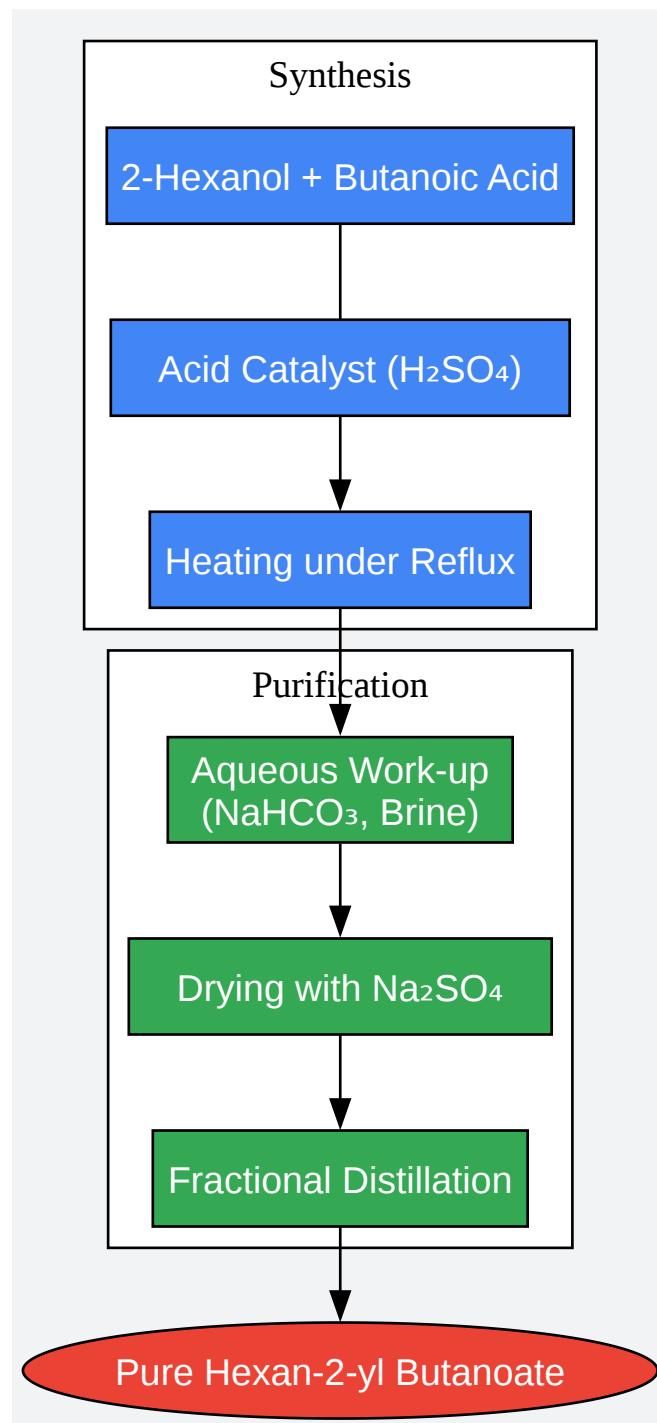
- Round-bottom flask
- Reflux condenser
- Heating mantle with a stirrer
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, combine equimolar amounts of 2-hexanol and butanoic acid.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for several hours to reach equilibrium. To drive the reaction towards the product, a Dean-Stark apparatus can be used to remove the water byproduct as it forms.
- Work-up:
 - Cool the reaction mixture to room temperature.

- Transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with a 5% sodium bicarbonate solution to neutralize the excess acid, followed by a wash with brine to reduce the solubility of the organic product in the aqueous layer.
- Drying: Separate the organic layer and dry it over an anhydrous drying agent like sodium sulfate.
- Purification: Filter to remove the drying agent. The crude ester can then be purified by distillation to obtain the final product.

The workflow for the synthesis and purification of hexan-2-yl butanoate is depicted in the following diagram.



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Workflow for the synthesis of hexan-2-yl butanoate.

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References

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